

Bigelovin in vivo tumor suppression dose-response comparison

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Compound Focus: Bigelovin

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In Vivo Dose-Response Comparison of Bigelovin

Cancer Model	Dosing Regimen	Key Findings on Tumor Suppression	Toxicity & Comparison to Standard Care
Colorectal Cancer (HCT-116 xenograft) [1]	20 mg/kg, intraperitoneal (i.p.) injection, daily for 21 days.	Significant suppression of tumor growth.	Showed more significant tumor suppression and fewer side effects than conventional FOLFOX regimen [1].
Liver Cancer (HepG2 xenograft) [2] [3]	5 mg/kg and 10 mg/kg, i.p. injection, every 2 days for 6 weeks.	Suppressed tumor growth in a dose-dependent manner.	Exhibited low systemic toxicity at the tested doses [2] [3].

Detailed Experimental Protocols

The reliability of the data depends on the rigor of the experimental methods. Here are the key methodologies from the cited studies:

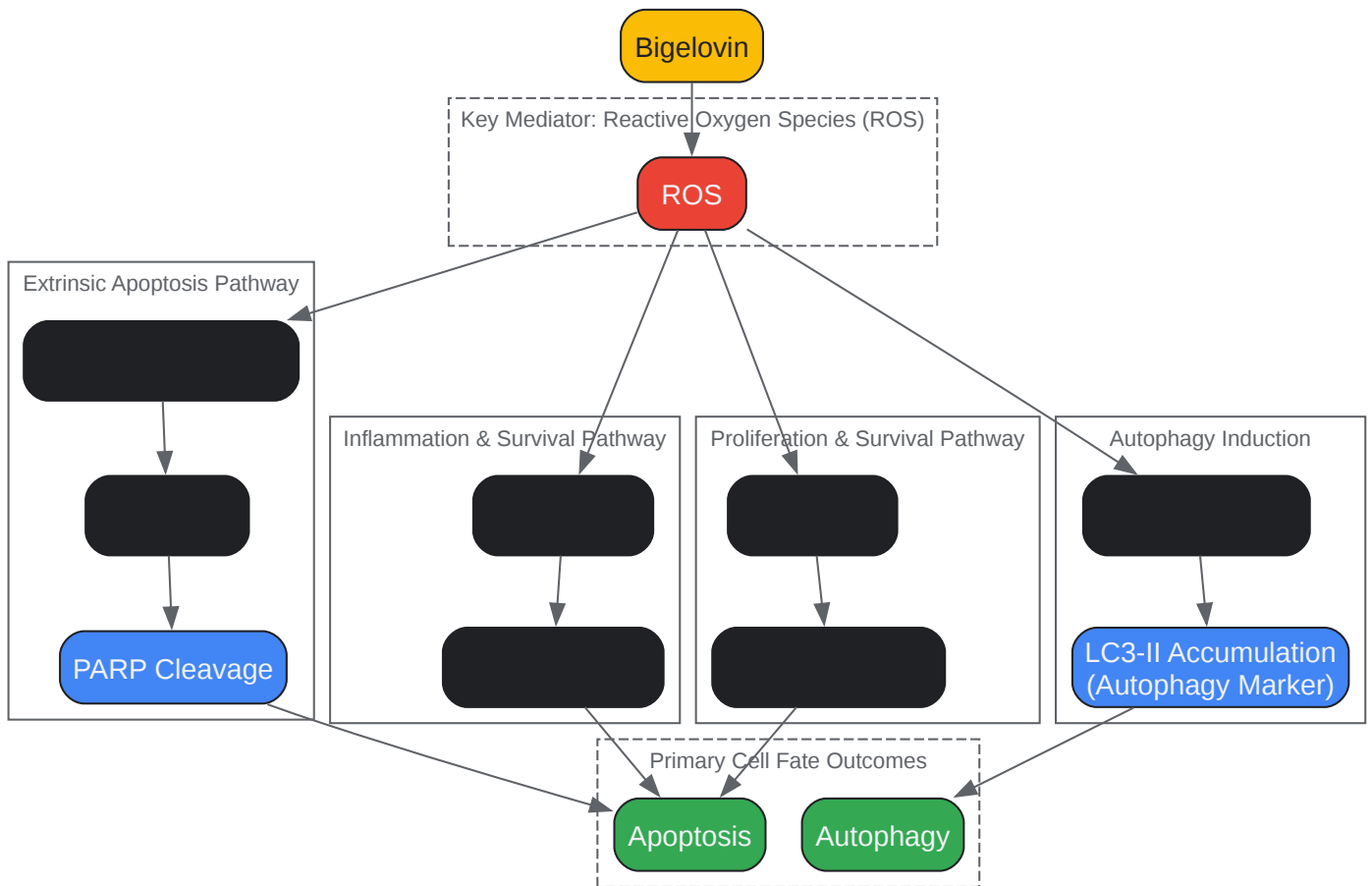
- Animal Models:** The studies used human cancer xenograft models, where human cancer cells (HCT-116 for colorectal cancer, HepG2 for liver cancer) were implanted under the skin of immunodeficient

mice [1] [2] [3].

- **Dosing and Administration:** **Bigelovin** was administered via intraperitoneal injection. The treatment duration and schedules varied, as detailed in the table above [1] [2] [3].
- **Tumor Measurement:** Tumor growth was tracked by measuring tumor volume periodically. At the end of the experiment, tumors were weighed. These measurements allowed researchers to quantify the suppression of tumor growth [1] [2] [3].
- **Toxicity Assessment:** Studies evaluated systemic toxicity by monitoring body weight changes and overall animal behavior. One study specifically noted that **Bigelovin** caused less toxicity than the FOLFOX chemotherapy regimen [1].

Proposed Mechanisms of Action

The anti-tumor effects of **Bigelovin** are not due to a single action but are the result of impacting multiple cellular pathways, which is visualized in the diagram below.



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The diagram illustrates that **Bigelovin's** anti-cancer activity is primarily mediated through the generation of Reactive Oxygen Species (ROS), which in turn influences several key cellular processes [1] [2] [3]. The mechanisms supported by the in vivo data in the table are:

- **Induction of Apoptosis:** In colorectal cancer models, **Bigelovin** upregulates Death Receptor 5 (DR5), activating the caspase cascade (including caspases 3, 7, 8, and 9) and leading to programmed cell death [1]. This mechanism was confirmed in the HCT-116 xenograft study.
- **Inhibition of STAT3 Signaling:** **Bigelovin** directly inactivates JAK2, leading to the inhibition of the STAT3 signaling pathway, which promotes cancer cell survival and proliferation. This mechanism was demonstrated in various human cancer cells [4].

- **Induction of Autophagy via mTOR Inhibition:** In liver cancer models, **Bigelovin**-induced ROS generation inhibits the AKT/mTOR pathway. This inhibition triggers a protective form of autophagy. The inactivation of this pathway was a key finding in the HepG2 xenograft study [2] [3].
- **Suppression of NF- κ B Signaling:** In colon cancer cells, **Bigelovin** induces the degradation of IKK- β , a key kinase, leading to the suppression of the NF- κ B pathway and its pro-survival genes [5].

Interpretation and Research Implications

For researchers, the data suggests:

- **Promising Efficacy Profile:** **Bigelovin** shows potent anti-tumor activity at doses (5-20 mg/kg) that are associated with low systemic toxicity in animal models, presenting a potentially favorable therapeutic window [1] [3].
- **Multi-Target Mechanism:** Its ability to simultaneously induce apoptosis and autophagy through ROS generation makes it an interesting candidate for overcoming the resistance that can develop with single-target therapies [1] [2] [5].
- **Natural Product Derivative:** As a sesquiterpene lactone from a traditional medicinal plant, **Bigelovin** represents the continuing potential of natural products in anticancer drug discovery [1] [2].

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